

Application Notes and Protocols for HBED-CC-tris(tert-butyl ester) Bioconjugation

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Compound of Interest

Compound Name: HBED-CC-tris(tert-butyl ester)

Cat. No.: B8249201

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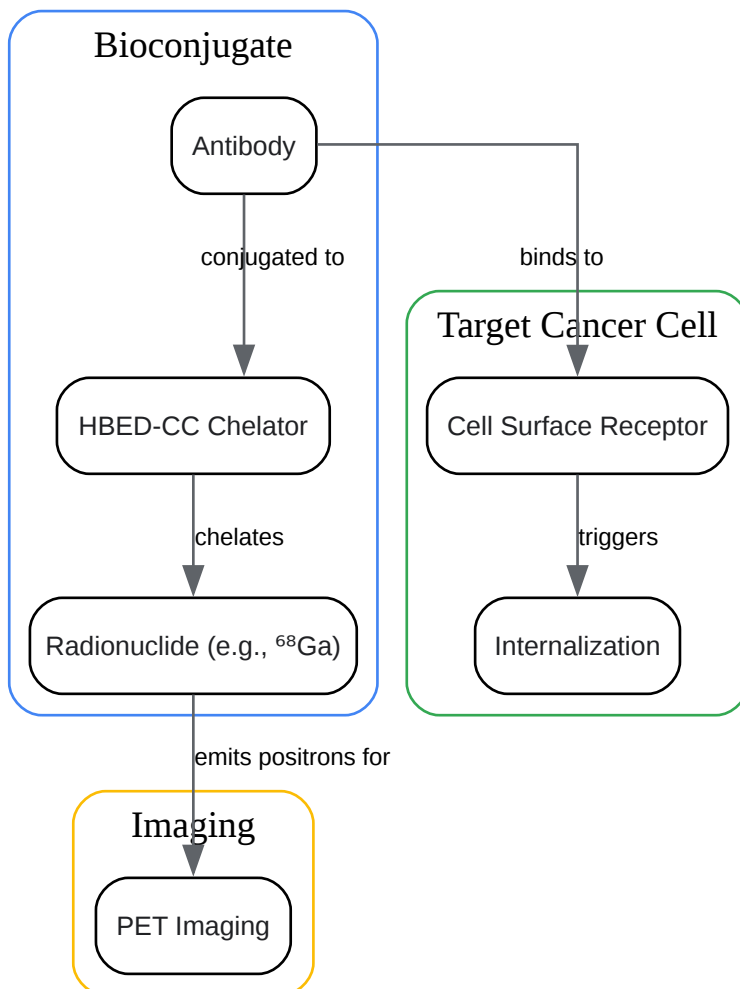
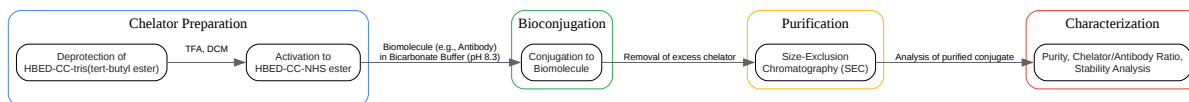
For Researchers, Scientists, and Drug Development Professionals

Introduction

The bifunctional chelator, N,N'-bis[2-hydroxy-5-(carboxyethyl)benzyl]ethylenediamine-N,N'-diacetic acid (HBED-CC), is a valuable tool in the development of radiopharmaceuticals, particularly for labeling with Gallium-68 (^{68}Ga) for positron emission tomography (PET) imaging. Its derivative, **HBED-CC-tris(tert-butyl ester)**, serves as a protected precursor that allows for regioselective conjugation to biomolecules. This document provides a detailed experimental protocol for the bioconjugation of **HBED-CC-tris(tert-butyl ester)** to primary amines of biomolecules, such as antibodies or peptides. The protocol covers the essential steps of deprotection, activation, conjugation, purification, and characterization of the resulting bioconjugate.

Experimental Workflow Overview

The overall workflow for the bioconjugation of **HBED-CC-tris(tert-butyl ester)** involves several key stages, from the preparation of the chelator to the final characterization of the purified bioconjugate.



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